

3-Oxohexanoate as a Metabolite in Microbial Communities: A Technical Guide

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Compound of Interest

Compound Name: 3-Oxohexanoate

Cat. No.: B1246410

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Introduction

3-Oxohexanoate is a beta-keto acid that plays a pivotal, albeit often transient, role in the metabolism of various microbial communities. While not as frequently quantified as some other metabolites, its position as a key intermediate in fatty acid metabolism and as a precursor to significant signaling molecules underscores its importance. This technical guide provides an in-depth exploration of **3-oxohexanoate**'s role, its metabolic pathways, and the methodologies used to study it, with a focus on its relevance to microbial physiology and potential applications in drug development.

Biosynthesis and Degradation Pathways of 3-Oxohexanoate

3-Oxohexanoate is primarily formed as an intermediate in the beta-oxidation of fatty acids and can also be a precursor in the biosynthesis of various compounds.

Biosynthesis of 3-Oxohexanoyl-CoA

The biosynthesis of 3-oxohexanoyl-CoA, the coenzyme A-activated form of **3-oxohexanoate**, is a key step in the production of N-acyl-homoserine lactones (AHLs) and polyhydroxyalkanoates (PHAs). The pathway generally involves the condensation of acetyl-CoA and butyryl-CoA.

Biosynthesis of 3-Oxohexanoyl-CoA.

Degradation of 3-Oxohexanoate via Beta-Oxidation

3-Oxohexanoate, in its CoA-activated form, is an intermediate in the beta-oxidation pathway of fatty acids. This catabolic process breaks down fatty acids to generate acetyl-CoA, which can then enter the citric acid cycle for energy production.[1]



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Degradation of Hexanoyl-CoA via Beta-Oxidation.

Role in Microbial Communities

The primary significance of **3-oxohexanoate** in microbial communities stems from its role as a precursor to N-(3-oxohexanoyl)-L-homoserine lactone (3-oxo-C6-HSL), a key quorum-sensing molecule in many Gram-negative bacteria.

Quorum Sensing

Quorum sensing is a cell-to-cell communication mechanism that allows bacteria to coordinate gene expression based on population density. 3-oxo-C6-HSL is a well-studied autoinducer in this process.

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References

- 1. Beta oxidation - Wikipedia [en.wikipedia.org]
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